

Personal protective equipment for handling Chloraminophenamide

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Compound of Interest

Compound Name: Chloraminophenamide

Cat. No.: B194629

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Essential Safety & Handling Protocol: Chloraminophenamide

Chemical Identifier: 4-Amino-6-chloro-1,3-benzenedisulfonamide Synonyms:

Chloraminophenamide, Chloroaminophenamide, Idorese^[1] CAS Number: 121-30-2^{[1][2]}

This document provides immediate safety, handling, and disposal protocols for **Chloraminophenamide**, a sulfonamide compound.^[1] Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain regulatory compliance.

Hazard Assessment and GHS Classification

Chloraminophenamide is classified as a hazardous substance and requires careful handling.^{[3][4]} It is toxic if it comes into contact with the skin or is inhaled.^[3] Ingestion may cause serious health damage, with animal studies indicating that ingestion of less than 40 grams could be fatal.^[3] As a sulfonamide derivative, it poses a risk of extensive kidney damage and can destroy red blood cells.^[3]

Hazard Summary Table

Hazard Category	GHS Code	Description	Source
Skin Irritation	H315	Causes skin irritation.	[4]
Eye Irritation	H319	Causes serious eye irritation.	[4]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.	[4]
Specific Target Organ Toxicity (Repeated Exposure)	H373	May cause damage to organs through prolonged or repeated exposure.	[4]
Acute Toxicity (Oral)	-	Seriously damaging to health; 2-5 grams can be fatal.	[3]
Acute Toxicity (Dermal, Inhalation)	-	Toxic by inhalation and in contact with skin.	[3]

Physical & Chemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₈ ClN ₃ O ₄ S ₂	[1][2]
Molecular Weight	285.73 g/mol	[1][2]
Appearance	Crystalline solid	[5]
Melting Point	251-252 °C (494.6-501.8 °F)	[2][3]
Solubility	Slightly soluble in water; more freely soluble in alkalies.	[2]
Stability	Stable for ≥ 4 years when stored correctly.	[5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The selection of PPE should be based on the specific laboratory operation being performed.

PPE Requirements by Task

Task	Hand Protection	Eye/Face Protection	Respiratory Protection	Body Protection
Weighing/Handling Solid	Double nitrile gloves	Tightly fitting safety goggles and face shield	NIOSH-approved dust respirator (e.g., N95)	Fully buttoned lab coat, chemical-resistant apron
Preparing Solutions	Double nitrile gloves or Butyl rubber gloves	Chemical splash goggles and face shield	Not required if in a certified fume hood	Fully buttoned lab coat, chemical-resistant apron
General Lab Operations	Nitrile gloves	Safety glasses with side shields	Not required if in a well-ventilated area	Lab coat

Note: Always wash hands thoroughly with soap and water after handling.^[3] Contaminated work clothes should be laundered separately before reuse.^[3]

Operational Plan & Handling Procedures

All work with **Chloraminophenamide** must be performed within a certified chemical fume hood to minimize inhalation exposure.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the work area, specifically the chemical fume hood, is clean and uncluttered.
 - Verify the location and functionality of the nearest safety shower and eyewash station.

- Assemble all necessary equipment and reagents before beginning.
- Don the appropriate PPE as specified in the table above.
- Weighing the Compound:
 - Perform all weighing operations on a tared weigh paper or in a suitable container within the fume hood or a ventilated balance enclosure.
 - Use anti-static tools if necessary.
 - Handle the solid carefully to avoid generating dust.^[3]
 - Securely seal the source container immediately after dispensing.
- Preparing Solutions:
 - Add the weighed solid to the solvent slowly to avoid splashing.
 - If the solution requires heating or agitation, ensure the apparatus is secure.
 - Keep all containers closed when not in use.
- Post-Handling Decontamination:
 - Wipe down the work surface in the fume hood with an appropriate solvent (e.g., 70% ethanol) and then water.
 - Clean all non-disposable equipment thoroughly.
 - Remove PPE in the correct order to avoid cross-contamination and dispose of it in the appropriate waste stream.

Emergency Procedures:

- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[6] Remove contact lenses if present and easy to do. Seek immediate medical attention.[6]
- Inhalation: Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.
- Spill: For small spills, use dry, inert clean-up procedures (e.g., absorbent pads, sand) to avoid generating dust.[3] The vacuum used must be fitted with a HEPA filter.[3] For large spills, evacuate the area and contact the institutional safety office.

Disposal Plan

As a chlorinated organic compound, **Chloraminophenamide** waste must be segregated and treated as hazardous waste.[7][8] Do not dispose of this chemical or its containers down the drain or in general trash.[8]

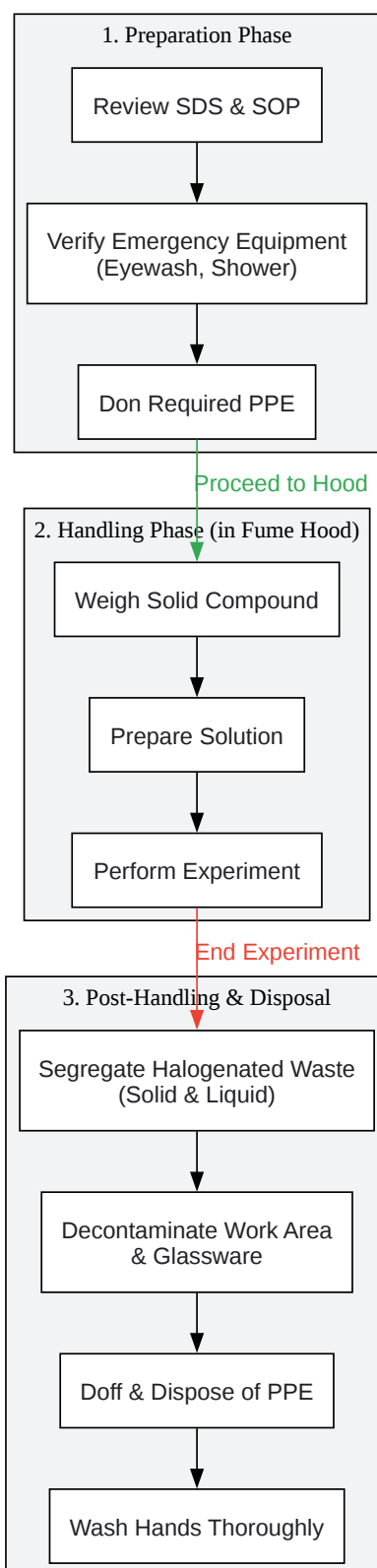
Waste Segregation and Disposal Protocol:

- Solid Waste:
 - Collect all contaminated solid waste, including used PPE (gloves, weigh paper, absorbent pads), in a dedicated, clearly labeled hazardous waste container.
 - The container label must read: "Hazardous Waste: Halogenated Organic Solids" and include the full chemical name "4-Amino-6-chloro-1,3-benzenedisulfonamide".
- Liquid Waste:
 - Collect all solutions containing **Chloraminophenamide** in a separate, sealed, and clearly labeled hazardous waste container.
 - The container label must read: "Hazardous Waste: Halogenated Organic Liquids" and list all chemical constituents, including solvents.
 - Do not mix with non-halogenated waste streams.[8][9]
- Container Disposal:

- Empty containers must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as halogenated liquid waste.
- Follow institutional guidelines for the disposal of chemically contaminated empty containers.

Workflow Visualization

The following diagram outlines the required workflow for safely handling **Chloraminophenamide** in a laboratory setting.



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Caption: Standard workflow for handling **Chloraminophenamide**.

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References

- 1. 4-Amino-6-chloro-1,3-benzenedisulfonamide | C₆H₈ClN₃O₄S₂ | CID 67136 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chloraminophenamide [drugfuture.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. caymanchem.com [caymanchem.com]
- 6. ehs.princeton.edu [ehs.princeton.edu]
- 7. Laboratory chemical waste [watercorporation.com.au]
- 8. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 9. Chimactiv - Interactive numerical educational resources for the analysis of complex media [chimactiv.agroparistech.fr]
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